

Chisocheton Compound F: A Technical Overview of its Properties and Antifeedant Activity

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Chisocheton compound F, a natural product isolated from the plant Chisocheton paniculatus, has garnered attention for its notable biological activity. This technical guide provides a comprehensive overview of the available information on Chisocheton compound F, including its chemical and physical properties, and a detailed exploration of its antifeedant effects. While specific experimental data for this particular compound is limited in publicly accessible literature, this document synthesizes the known information and provides context based on related compounds from the Chisocheton genus.

Chemical and Physical Properties

Chisocheton compound F is identified by the CAS number 157376-71-1. Its molecular formula is $C_{28}H_{38}O_5$, corresponding to a molecular weight of 454.6 g/mol.

Table 1: Physicochemical Properties of Chisocheton Compound F



Property	Value
CAS Number	157376-71-1
Molecular Formula	C28H38O5
Molecular Weight	454.6 g/mol
Melting Point	Data not available
Boiling Point	Data not available
Solubility	Data not available

Note: Detailed experimental data on the physical properties such as melting point, boiling point, and solubility of **Chisocheton compound F** are not readily available in the reviewed literature.

Spectroscopic Data

Comprehensive spectroscopic data, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) for **Chisocheton compound F**, are not available in the public domain. Such data would be crucial for the complete structural elucidation and confirmation of the compound.

Biological Activity: Antifeedant Properties

Chisocheton compound F has been reported to exhibit antifeedant activity against the large white butterfly, Pieris brassicae.[1] Antifeedants are compounds that deter feeding in insects, often by affecting their taste receptors or by causing post-ingestive discomfort.[2][3] This property makes them promising candidates for the development of natural insecticides.

Mechanism of Action

The precise molecular mechanism of action for **Chisocheton compound F** as an antifeedant has not been elucidated. However, it is known to belong to the class of limonoids, which are common secondary metabolites in the Meliaceae family (to which Chisocheton belongs).[1] The antifeedant activity of limonoids is generally attributed to their ability to interact with insect gustatory receptors, leading to a feeding deterrent response.[2][4] Some limonoids may also exert their effects by disrupting midgut processes in insects.[2]



Diagram 1: General Proposed Mechanism of Antifeedant Action



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Caption: Proposed signaling pathway for the antifeedant activity of **Chisocheton compound F**.

Experimental Protocols

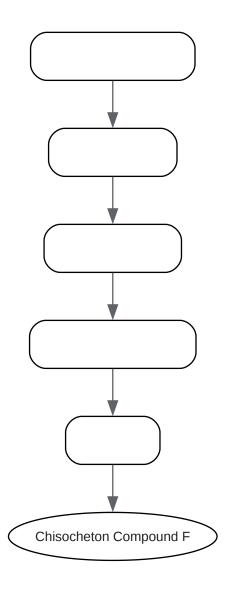
While a specific, detailed protocol for the isolation of **Chisocheton compound F** is not available, a general procedure for the extraction of compounds from Chisocheton paniculatus has been described.[5] Similarly, a standard methodology for assessing antifeedant activity against Pieris brassicae can be outlined based on common practices in the field.[6]

General Isolation Protocol for Compounds from Chisocheton paniculatus

- Extraction: The plant material (e.g., powdered fruits or heartwood) is extracted with a non-polar solvent such as petroleum ether using a Soxhlet apparatus.[5]
- Concentration: The resulting extract is concentrated under reduced pressure to yield a crude extract.[5]
- Chromatographic Separation: The crude extract is then subjected to column chromatography over silica gel. Elution with a gradient of solvents (e.g., n-hexane and ethyl acetate) is typically employed to separate the different components.[7]
- Purification: Fractions containing the compound of interest are further purified using techniques like preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to yield the pure compound.[5]

Diagram 2: General Workflow for Isolation of Chisocheton Compounds





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Caption: A generalized workflow for the isolation of natural products from Chisocheton paniculatus.

Antifeedant Bioassay against Pieris brassicae (No-Choice Test)

- Preparation of Test Substance: A solution of **Chisocheton compound F** of known concentration is prepared in a suitable solvent.
- Leaf Disc Preparation: Leaf discs of a host plant (e.g., cabbage) are punched out to a uniform size.



- Treatment: The leaf discs are evenly coated with the test solution. Control discs are treated with the solvent alone. The solvent is allowed to evaporate completely.
- Bioassay: A single, pre-weighed larva of Pieris brassicae is placed in a petri dish containing a treated leaf disc.
- Incubation: The petri dishes are maintained under controlled conditions of temperature, humidity, and light.
- Data Collection: After a specific period (e.g., 24 hours), the leaf area consumed is measured.
 The larvae are also re-weighed.
- Calculation of Antifeedant Index: The antifeedant index (AFI) is calculated using the formula:
 AFI (%) = [(C T) / (C + T)] x 100, where C is the consumption of the control disc and T is the consumption of the treated disc.

Conclusion and Future Directions

Chisocheton compound F presents as a promising natural product with demonstrated antifeedant properties. However, a significant gap in the scientific literature exists regarding its detailed physicochemical and spectroscopic characterization, as well as its specific mechanism of action. Future research should focus on the complete structural elucidation of Chisocheton compound F using modern spectroscopic techniques. Furthermore, detailed studies are required to understand the molecular targets and signaling pathways involved in its antifeedant activity. Such investigations will be crucial for evaluating its potential as a lead compound in the development of novel, environmentally friendly pest management agents.

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